

# A Comprehensive Technical Guide to the Physicochemical Properties of 2'-Chloroacetanilide

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## Compound of Interest

Compound Name: 2'-Chloroacetanilide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the melting and boiling points of **2'-Chloroacetanilide**, complete with experimental protocols for their determination. This document is intended to serve as a valuable resource for professionals in research and development, particularly those involved in drug discovery and chemical synthesis, where precise physicochemical data is paramount.

## Core Physicochemical Data

The accurate determination of melting and boiling points is fundamental in the identification and purity assessment of a chemical compound. The following table summarizes the key physical constants of **2'-Chloroacetanilide**.

Physical Property	Value	Source(s)
Melting Point	88-90 °C	[1]
86-88 °C	[2][3]	
84.5-90.5 °C	[4]	
Boiling Point	306.5 °C (rough estimate)	[1]

# Experimental Protocols for Determination of Physicochemical Constants

Accurate and reproducible experimental methods are crucial for verifying the physical properties of a substance. Below are detailed protocols for the determination of the melting and boiling points of **2'-Chloroacetanilide**.

## Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For pure crystalline solids, this transition occurs over a narrow temperature range. The following methods are commonly employed for this determination.[\[5\]](#)

### 1. Mel-Temp Apparatus Method:

The Mel-Temp apparatus provides a controlled and efficient method for melting point determination.[\[6\]](#)[\[7\]](#)[\[8\]](#)

- **Sample Preparation:** A small amount of finely powdered **2'-Chloroacetanilide** is packed into a capillary tube to a height of 2-3 mm. The tube is then tapped gently to ensure the sample is compact at the sealed end.[\[8\]](#)
- **Apparatus Setup:** The packed capillary tube is inserted into the sample holder of the Mel-Temp apparatus.
- **Heating and Observation:** The apparatus is switched on, and the heating rate is adjusted. An initial rapid heating can be used to determine an approximate melting range. For an accurate measurement, a new sample is heated rapidly to about 15-20°C below the approximate melting point, and then the heating rate is slowed to 1-2°C per minute.[\[5\]](#)[\[8\]](#)
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal melts is recorded as the end of the range.[\[6\]](#)

### 2. Thiele Tube Method:

The Thiele tube utilizes a circulating oil bath to ensure uniform heating of the sample.[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Sample Preparation: As with the Mel-Temp method, a small amount of **2'-Chloroacetanilide** is packed into a capillary tube.
- Apparatus Setup: The capillary tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb. The thermometer and capillary tube assembly are then inserted into the Thiele tube containing mineral oil, ensuring the rubber band remains above the oil level.[12]
- Heating and Observation: The side arm of the Thiele tube is gently heated with a Bunsen burner. The design of the tube promotes convection currents in the oil, leading to uniform temperature distribution.[5][9] The sample is observed through the oil.
- Data Recording: The temperatures at the start and completion of melting are recorded from the thermometer.[9]

## Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.

Capillary Method (Siwoloboff Method):

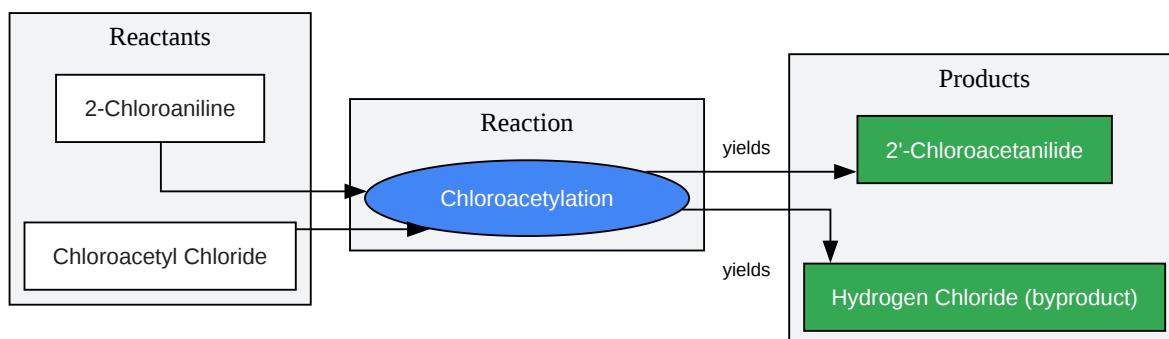
This micro-method is suitable for determining the boiling point of small quantities of liquid.

- Sample Preparation: A small amount of liquid **2'-Chloroacetanilide** (if melted) is placed in a small test tube or fusion tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.[13][14]
- Apparatus Setup: The fusion tube assembly is attached to a thermometer and heated in a Thiele tube or a similar heating bath.[15]
- Heating and Observation: The bath is heated, and as the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. The heating is then discontinued.[13][15]
- Data Recording: As the apparatus cools, the bubbling will stop, and the liquid will be drawn into the capillary tube. The temperature at which the liquid enters the capillary tube is the

boiling point.[13][15]

## Synthesis Workflow of 2'-Chloroacetanilide

The synthesis of N-aryl 2-chloroacetamides, such as **2'-Chloroacetanilide**, is a fundamental reaction in organic chemistry, typically achieved through the chloroacetylation of the corresponding aryl amine.



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